

A Technical Guide to the Commercial Availability of 2-Methoxy-D3-benzaldehyde

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Compound of Interest

Compound Name: 2-Methoxy-D3-benzaldehyde

Cat. No.: B154609

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability, key properties, and synthetic applications of **2-Methoxy-D3-benzaldehyde** (CAS No. 56248-49-8). This isotopically labeled compound is a valuable building block in medicinal chemistry and drug development, particularly in the synthesis of deuterated stilbene and pyrrolidine derivatives for use in metabolic studies and as internal standards for pharmacokinetic analysis.

Commercial Availability and Supplier Information

2-Methoxy-D3-benzaldehyde is readily available from a number of chemical suppliers specializing in stable isotopes and research chemicals. The compound is typically offered in various quantities, from milligrams to grams, to suit a range of research and development needs.

Supplier	Product Number	Purity Specification	Storage
Hexonsynth	HXC-00172	-	Refrigerator (2-8°C)
AccelaChemBio	SY236355	≥95%	-
LGC Standards	CDN-D-5966	≥96% Chemical Purity	Room Temperature
Clearsynth	CS-C-00172	-	Refrigerator (2-8°C)[1]
Qmx Laboratories	QX119753	-	-

Physicochemical and Spectroscopic Data

Below is a summary of the key physical, chemical, and spectroscopic properties of **2-Methoxy-D3-benzaldehyde**. This data is essential for its proper handling, characterization, and use in chemical reactions.

Property	Value
Chemical Formula	C ₈ H ₅ D ₃ O ₂
Molecular Weight	139.17 g/mol [1]
CAS Number	56248-49-8
Appearance	-
Melting Point	-
Boiling Point	-
Solubility	-
Isotopic Enrichment	-
¹ H NMR	-
¹³ C NMR	-
Mass Spectrometry (m/z)	-

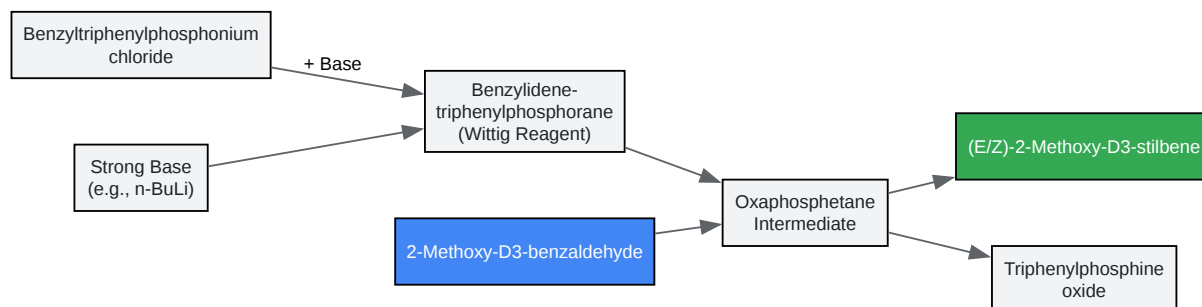
Note: Specific data for appearance, melting point, boiling point, solubility, isotopic enrichment, and spectroscopic analysis are typically provided in the Certificate of Analysis (CoA) from the supplier. Researchers should always consult the lot-specific CoA for the most accurate information.

Synthetic Applications

2-Methoxy-D3-benzaldehyde serves as a deuterated analog of 2-methoxybenzaldehyde and is primarily used in the synthesis of labeled compounds. Its applications are particularly relevant in drug discovery and development for studying the metabolic fate of molecules containing the 2-methoxyphenyl moiety.

Synthesis of Deuterated Stilbene Derivatives

One of the key applications of **2-Methoxy-D3-benzaldehyde** is in the synthesis of deuterated stilbene and dihydrostilbene derivatives, which have been investigated as potential anticancer agents.[1] The most common method for this transformation is the Wittig reaction.

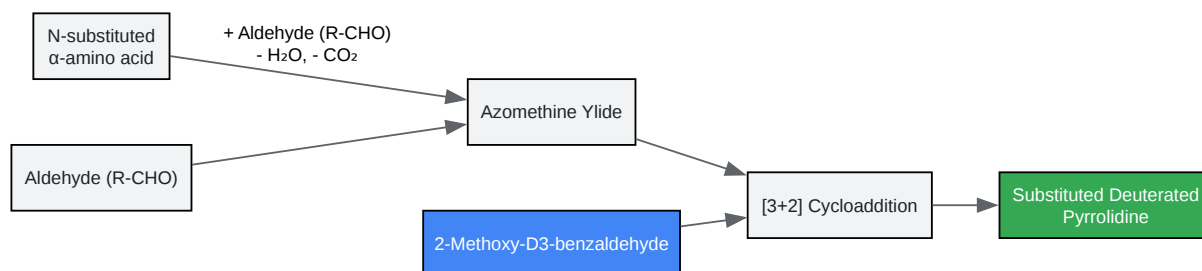


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Caption: Wittig reaction for the synthesis of deuterated stilbene.

Synthesis of Deuterated Pyrrolidine Derivatives

2-Methoxy-D3-benzaldehyde is also utilized in the synthesis of highly functionalized deuterated pyrrolidines.[1] These compounds are of interest as they can be analogs of potent angiotensin-converting enzyme (ACE) inhibitors. A common synthetic route to pyrrolidines is the 1,3-dipolar cycloaddition of an azomethine ylide with an alkene or aldehyde.



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References

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